

# Physical properties of (R)-4-Propyldihydrofuran-2(3H)-one

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## Compound of Interest

Compound Name: (R)-4-Propyldihydrofuran-2(3H)-one

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An In-depth Technical Guide on the Physical Properties of **(R)-4-Propyldihydrofuran-2(3H)-one**

This technical guide provides a comprehensive overview of the physical properties of **(R)-4-Propyldihydrofuran-2(3H)-one**, also known as (R)- $\gamma$ -heptalactone. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound, which is a key intermediate in the synthesis of the antiepileptic drug Brivaracetam.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Chemical Identity and Structure

**(R)-4-Propyldihydrofuran-2(3H)-one** is a chiral lactone with the molecular formula C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>.  
[\[1\]](#) Its structure consists of a five-membered dihydrofuranone ring with a propyl group at the fourth position in the (R) configuration.

- IUPAC Name: (4R)-4-propyloxolan-2-one[\[4\]](#)
- CAS Number: 63095-51-2[\[1\]](#)
- Synonyms: (R)-4-propyl-dihydro-furan-2-one, (4R)-4-Propyldihydrofuran-2(3H)-one, (R)-Dihydro-4-propyl-2(3H)-furanone[\[1\]](#)

## Physical and Chemical Properties

The physical properties of **(R)-4-Propyldihydrofuran-2(3H)-one** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	128.17 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to pale yellow oily liquid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	226.3 ± 8.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
226.00 to 227.00 °C @ 760.00 mm Hg (Estimated)	<a href="#">[6]</a>	
Density	0.983 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	1.437	<a href="#">[8]</a>
Solubility	Slightly soluble in Chloroform, Ethanol, and Methanol. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a> Slightly soluble in water (7.4 g/L at 25°C). <a href="#">[8]</a>	
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Flash Point	185.00 °F (85.30 °C) (Estimated)	<a href="#">[6]</a>
Vapor Pressure	0.083000 mmHg @ 25.00 °C (Estimated)	<a href="#">[6]</a>
Optical Activity	3.7100° (C=1g/100ml ETOH)	<a href="#">[1]</a>

## Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid organic compounds like **(R)-4-Propyldihydrofuran-2(3H)-one** are provided below.

## Determination of Boiling Point (Thiele Tube Method)

The boiling point is a fundamental physical property for characterizing and assessing the purity of a liquid.[\[10\]](#)[\[11\]](#) The Thiele tube method is a convenient micro-method for this determination.[\[12\]](#)

### Apparatus and Materials:

- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Bunsen burner or hot plate
- Stand and clamp

### Procedure:

- Fill the small test tube with the liquid sample to a depth of about 1-2 cm.[\[12\]](#)
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.[\[13\]](#)
- Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[13\]](#)
- Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly into the oil.[\[12\]](#)
- Gently heat the side arm of the Thiele tube with a Bunsen burner.[\[12\]](#)[\[13\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Continue heating until a continuous and rapid stream of bubbles is observed.[12]
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[12]

## Determination of Density

Density is the mass per unit volume of a substance and is a characteristic physical property. [14]

Apparatus and Materials:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[14]
- Add a known volume of the liquid sample (e.g., 5.0 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[14]
- Measure and record the combined mass of the graduated cylinder and the liquid sample.[14]
- Subtract the mass of the empty graduated cylinder from the combined mass to determine the mass of the liquid.[14]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[14]
- Measure and record the temperature of the liquid, as density is temperature-dependent.

- Repeat the measurement multiple times and calculate the average density to improve accuracy.[\[14\]](#)

## Determination of Refractive Index

The refractive index measures how light bends as it passes through a substance and is a valuable tool for identifying liquids and assessing their purity.[\[15\]](#)

Apparatus and Materials:

- Abbe refractometer
- Constant temperature water bath (optional, for precise measurements)
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Dropper or pipette
- Soft lens tissue
- Acetone or ethanol for cleaning

Procedure:

- Ensure the prism of the refractometer is clean and dry. Clean with a soft tissue and a suitable solvent like acetone if necessary.[\[16\]](#)[\[17\]](#)
- Using a dropper, place a few drops of the liquid sample onto the surface of the lower prism.[\[16\]](#)[\[17\]](#)
- Close the prisms firmly.
- Turn on the light source and look through the eyepiece.
- Adjust the coarse and fine adjustment knobs until the field of view is divided into a light and a dark region.[\[16\]](#)
- Sharpen the dividing line by adjusting the compensator drum.

- Align the dividing line exactly on the crosshairs of the eyepiece.[16]
- Read the refractive index value from the scale.
- Record the temperature, as the refractive index is temperature-dependent.[15] If the measurement is not performed at the standard 20°C, a correction can be applied.[17]

## Determination of Solubility

Solubility tests provide information about the polarity and functional groups present in a compound.[18]

Apparatus and Materials:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Sample of **(R)-4-Propyldihydrofuran-2(3H)-one**
- Solvents: water, chloroform, ethanol, methanol

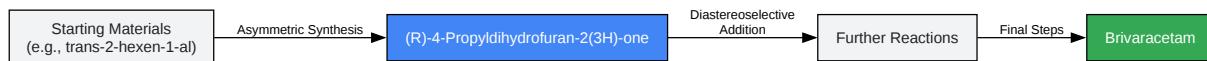
Procedure:

- Place a small, measured amount of the sample (e.g., 0.05 mL or 25 mg) into a small test tube.[18]
- Add a small volume of the solvent (e.g., 0.75 mL) in portions.[18]
- After each addition, shake the test tube vigorously or use a vortex mixer to facilitate dissolution.[18]
- Observe whether the sample dissolves completely. A substance is generally considered soluble if it dissolves to the extent of about 3 g per 100 mL of solvent.
- Record the solubility as soluble, slightly soluble, or insoluble for each solvent.

# Visualizations

## Synthetic Pathway

**(R)-4-Propyldihydrofuran-2(3H)-one** is a crucial intermediate in the diastereoselective synthesis of Brivaracetam.<sup>[1][2][3]</sup> The following diagram illustrates a simplified synthetic route.

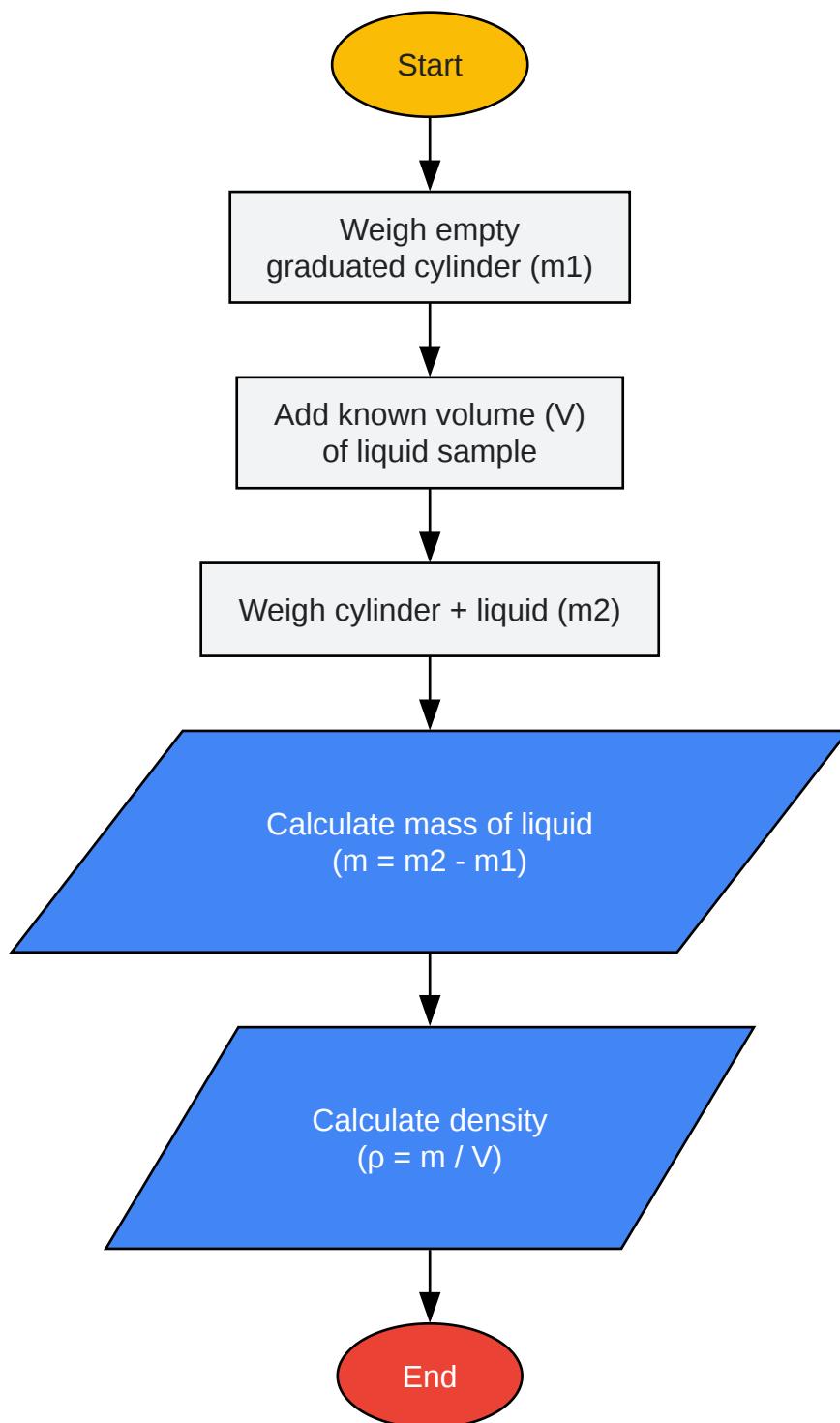


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Caption: Simplified synthetic pathway from starting materials to Brivaracetam, highlighting the role of **(R)-4-Propyldihydrofuran-2(3H)-one**.

## Experimental Workflow: Density Determination

The logical flow for the experimental determination of density is outlined in the diagram below.

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Caption: Workflow diagram for the experimental determination of the density of a liquid sample.

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